

Handling and storage guidelines for 2-tert-butyl-1,3-dimethylbenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Tert-butyl-1,3-dimethylbenzene

Cat. No.: B14754114

[Get Quote](#)

An in-depth guide for the safe and effective use of **2-tert-butyl-1,3-dimethylbenzene** in a professional laboratory setting.

Application Notes and Protocols: 2-tert-Butyl-1,3-dimethylbenzene

Introduction and Chemical Profile

2-tert-Butyl-1,3-dimethylbenzene, also known as 5-tert-Butyl-m-xylene, is an alkylated aromatic hydrocarbon.^{[1][2]} Its utility in synthetic chemistry is significant, often serving as a key solvent or a precursor in the synthesis of more complex molecules, including pharmaceuticals and specialty chemicals.^{[2][3]} For instance, it is used in the production of coatings, adhesives, cleaning agents, and as a raw material in the rubber and plastics industry.^[3] Its specific substitution pattern provides unique solubility characteristics and steric hindrance, which can be leveraged in various chemical reactions.

Understanding the physicochemical properties of a compound is the foundation of its safe handling and effective application. The properties of **2-tert-butyl-1,3-dimethylbenzene** are summarized below.

Property	Value	Source
CAS Number	98-19-1	[1]
Molecular Formula	C ₁₂ H ₁₈	[3] [4]
Molecular Weight	162.27 g/mol	[4]
Appearance	Colorless liquid	[1]
Density	0.86 g/mL at 25 °C	[1]
Melting Point	-22 °C	[1]
Boiling Point	207–209 °C	[1]
Flash Point	~44 °C	[5]
Vapor Pressure	0.4 hPa at 20 °C	[1]
Solubility	Insoluble in water	[5]

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is critical for mitigating risks. **2-tert-Butyl-1,3-dimethylbenzene** is classified as a combustible or flammable liquid and can cause skin, eye, and respiratory irritation.[\[1\]](#)


- Flammability: As a combustible liquid, it can form flammable vapor mixtures with air, particularly upon heating.[\[5\]](#) Vapors can travel to an ignition source and flash back. It is imperative to keep the compound away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)
- Health Hazards:
 - Skin Irritation: Prolonged or repeated contact can cause skin irritation.
 - Eye Irritation: Direct contact may cause eye irritation.[\[6\]](#)
 - Respiratory Irritation: Inhalation of vapors or mists may irritate the respiratory tract.[\[1\]](#)[\[6\]](#)

- Aspiration Hazard: While not specifically classified for this compound, similar aromatic hydrocarbons can be harmful if swallowed and enter the airways.

Before any procedure, a formal risk assessment must be conducted. This involves evaluating the quantities being used, the nature of the experiment (e.g., heating, pressure), and the potential for exposure to determine the necessary control measures.

Engineering Controls & Personal Protective Equipment (PPE)

The cornerstone of laboratory safety is the "Hierarchy of Controls," which prioritizes the most effective measures for risk reduction. This approach is fundamental when handling volatile and flammable organic compounds.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls, prioritizing safety measures.

Engineering Controls: The primary engineering control for this chemical is a properly functioning chemical fume hood.[7][8] All dispensing, transferring, and reactions involving **2-tert-butyl-1,3-dimethylbenzene** should be performed within a fume hood to minimize the inhalation of vapors.[8][9]

Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. The selection of appropriate PPE is non-negotiable.[10]

Equipment	Specification & Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standards are required.[9][11] They provide a seal around the eyes to protect from splashes.
Hand Protection	Chemical-resistant gloves are mandatory. Nitrile gloves offer good protection against incidental splashes, but for prolonged contact or immersion, heavier-duty gloves (e.g., Viton®, neoprene) should be considered.[12][13] Always consult the glove manufacturer's compatibility chart.[11]
Body Protection	A flame-resistant laboratory coat should be worn and fully buttoned.[11][13] This protects skin and personal clothing from splashes and provides a degree of protection in case of a flash fire.
Footwear	Closed-toe, closed-heel shoes that completely cover the foot are required in the laboratory at all times.[11][13]

Standard Operating Protocol for Handling

This protocol outlines the standard procedure for safely handling **2-tert-butyl-1,3-dimethylbenzene** in a laboratory setting.

A. Preparation:

- Ensure a chemical fume hood is certified and operational.
- Gather all necessary equipment (glassware, stir bars, etc.) and place it inside the fume hood.
- Confirm the location of the nearest safety shower, eyewash station, and fire extinguisher.[14]

- Don all required PPE as specified in Section 3.

B. Dispensing and Transfer:

- Place the stock container of **2-tert-butyl-1,3-dimethylbenzene** in a secondary container (e.g., a plastic basin) within the fume hood to contain any potential drips or spills.[\[9\]](#)
- Ground the container and receiving equipment when transferring significant volumes to prevent static discharge, which can be an ignition source.
- Slowly and carefully pour the required amount of the chemical into the receiving vessel. Use a funnel if necessary to prevent splashing.
- Securely recap the stock container immediately after dispensing.
- Wipe down any minor drips on the exterior of the container or work surface with a suitable absorbent material.

C. Use in Reactions:

- Set up the reaction apparatus securely within the fume hood.
- If heating is required, use a controlled heating source such as a heating mantle or an oil bath. Avoid open flames.[\[8\]](#)
- Ensure the reaction vessel is appropriately vented if there is a possibility of pressure buildup.

D. Post-Procedure:

- Upon completion of the work, securely cap all containers holding the chemical.
- Decontaminate the work area by wiping it down with an appropriate solvent and then soap and water.[\[9\]](#)
- Properly dispose of any contaminated materials (e.g., pipette tips, absorbent pads) in a designated hazardous waste container.[\[9\]](#)

- Remove PPE in the correct order to avoid self-contamination. Wash hands thoroughly with soap and water after removing gloves.

Storage and Incompatibility

Proper storage is crucial for maintaining chemical integrity and preventing hazardous situations.

- Storage Location: Store in a cool, dry, well-ventilated area designated for flammable liquids. [13][15] A dedicated flammable storage cabinet is the ideal location.[7][9]
- Container: Keep the container tightly closed to prevent the escape of vapors.[9][13]
- Ignition Sources: The storage area must be free of ignition sources such as heat, sparks, and open flames.[9][13] Use only non-sparking tools when handling containers.[7]
- Incompatible Materials: Store **2-tert-butyl-1,3-dimethylbenzene** away from strong oxidizing agents (e.g., peroxides, nitrates, perchlorates) as violent reactions can occur.[9][15]

Emergency Procedures

All laboratory personnel must be trained in emergency response.[16] In the event of any doubt about personal safety, evacuate the area and seek assistance immediately.[17]

Spill Response

The appropriate response to a spill depends on its size and location. The following decision tree outlines the general procedure for a small, manageable spill. For any large spill, or a spill outside of a containment area like a fume hood, evacuate the lab and contact emergency personnel.[14]

[Click to download full resolution via product page](#)

Caption: Decision workflow for responding to a chemical spill.

Detailed Spill Cleanup Protocol (Small Spill):

- Alert & Secure: Alert personnel in the immediate area.[17] Remove all ignition sources.[14][18]
- Contain: Use an unreactive absorbent material, such as spill pads or pillows, to create a barrier around the spill to prevent it from spreading.[17][18] Avoid using cat litter or other fine powders that can become airborne.[19]
- Absorb: Cover the spill with the absorbent material, working from the outside in.
- Collect: Carefully scoop the absorbed material into a compatible container, such as a heavy-duty poly bag or a labeled waste container.[17][19] Seal the container.
- Decontaminate: Clean the spill area with soap and water.[17]
- Dispose: Label the sealed container as hazardous waste and arrange for its disposal according to your institution's guidelines.[17][19]
- Restock: Replenish any used items in the laboratory spill kit.[17]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[14][15] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure a thorough rinse.[14][15][17] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air immediately.[15] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards.[6][15] Seek immediate medical attention.

Waste Disposal

All waste containing **2-tert-butyl-1,3-dimethylbenzene**, including the chemical itself, contaminated absorbents, and empty containers, must be treated as hazardous waste.[\[9\]](#)[\[17\]](#)

- Collect waste in a clearly labeled, sealed, and compatible container.
- Never dispose of this chemical down the drain or in general trash.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health & Safety (EHS) department for specific procedures.[\[9\]](#)

References

- Flammable Liquid Spill Clean Up - Safety & Risk Services. (n.d.). The University of British Columbia.
- 8 Steps to Handling a Lab Chemical Spill. (2023, May 5). Lab Manager.
- Laboratory Chemical Spill Cleanup and Response Guide. (2023, May). The City University of New York.
- Guide for Chemical Spill Response. (n.d.). American Chemical Society.
- Spill Control/Emergency Response - EHSO Manual 2025-2026. (2025, January 14). The University of Oklahoma Health Sciences Center.
- **2-tert-Butyl-1,3-dimethylbenzene**. (n.d.). PubChem.
- Cas 1985-64-4, Benzene, 2-(1,1-dimethylethyl)-. (n.d.). LookChem.
- Polycyclic Aromatic Hydrocarbons. (n.d.). 3M.
- Personal Protective Equipment. (2025, September 12). U.S. Environmental Protection Agency.
- Personal Protective Equipment. (n.d.). Miami University.
- Chemical Safety: Personal Protective Equipment. (n.d.). University of California, Irvine Environmental Health & Safety.
- 5 Types of PPE for Hazardous Chemicals. (2022, December 7). Hazmat School.
- 2-Bromo-5-tert-butyl-1,3-dimethylbenzene. (n.d.). PubChem.
- Safety data sheet - tert-Butylbenzene. (2023, October 17). CPACheM.
- Benzene Standard Operating Procedure. (n.d.). Purdue University Environmental Health and Safety.
- Benzene Use SOP Example. (n.d.). University of New Mexico Environmental Health & Safety.
- Standard Operating Procedures for Hazardous Chemicals - Carcinogen - Benzene. (1991, September 1). University of Washington Department of Chemistry.

- Benzene: Safe Handling and Storage. (n.d.). UL Solutions.
- 5-tert-Butyl-m-xylene. (n.d.). Wikipedia.
- Chemical Compatibility Database. (n.d.). Cole-Parmer.
- Effect of benzene and ethylbenzene on the transcription of methyl-tert-butyl ether degradation genes of *Methylibium petroleiphilum* PM1. (2016, July 20). ResearchGate.
- The three isomers of dimethylbenzene are commonly named ortho-xylene, meta-xylene, and para-xylene. (n.d.). Pearson+.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-tert-Butyl-m-xylene - Wikipedia [en.wikipedia.org]
- 2. 1-tert-Butyl-3,5-dimethylbenzene 98 98-19-1 [sigmaaldrich.com]
- 3. lookchem.com [lookchem.com]
- 4. 2-tert-Butyl-1,3-dimethylbenzene | C12H18 | CID 529015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fr.cpachem.com [fr.cpachem.com]
- 6. fishersci.com [fishersci.com]
- 7. ehs.unm.edu [ehs.unm.edu]
- 8. chem.washington.edu [chem.washington.edu]
- 9. ehs.umich.edu [ehs.umich.edu]
- 10. hazmatschool.com [hazmatschool.com]
- 11. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 12. Personal Protective Equipment | Safety | Physical Facilities | Miami University [miamioh.edu]
- 13. purdue.edu [purdue.edu]
- 14. EHSO Manual 2025-2026 - Spill Control/Emergency Response [labman.ouhsc.edu]

- 15. fishersci.com [fishersci.com]
- 16. westlab.com [westlab.com]
- 17. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 18. ccny.cuny.edu [ccny.cuny.edu]
- 19. acs.org [acs.org]
- To cite this document: BenchChem. [Handling and storage guidelines for 2-tert-butyl-1,3-dimethylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14754114#handling-and-storage-guidelines-for-2-tert-butyl-1-3-dimethylbenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com